

Safe Disposal of 2-Chloro-5-methoxyaniline: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-Chloro-5-methoxyaniline

Cat. No.: B1294355

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **2-Chloro-5-methoxyaniline**, a compound requiring careful management due to its hazardous properties.

I. Immediate Safety and Hazard Information

2-Chloro-5-methoxyaniline is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.[1][2][3] It may also cause respiratory irritation.[1][3] Therefore, strict adherence to safety protocols is essential during handling and disposal.

Key Hazard Statements:

- Harmful if swallowed (Acute Toxicity, Oral - Category 4)[4]
- Harmful in contact with skin (Acute Toxicity, Dermal - Category 4)[4]
- Causes skin irritation (Skin Corrosion/Irritation - Category 2)[4]
- Causes serious eye irritation (Serious Eye Damage/Eye Irritation - Category 2)[4]
- May cause respiratory irritation (Specific target organ toxicity - single exposure - Category 3) [4]

II. Quantitative Data Summary

A summary of the physical and chemical properties of **2-Chloro-5-methoxyaniline** is provided below.

Property	Value
Molecular Formula	C ₇ H ₈ ClNO
Melting Point	23-27 °C / 73.4 - 80.6 °F[4]
Boiling Point	135 - 137 °C / 275 - 278.6 °F @ 12 mmHg[4]
Density	1.261 g/mL at 25 °C
Flash Point	> 110 °C / > 230 °F[4]

III. Personal Protective Equipment (PPE)

Before handling **2-Chloro-5-methoxyaniline** for any purpose, including disposal, ensure the following personal protective equipment is worn:

- Eye/Face Protection: Wear tightly fitting safety goggles or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][5]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2][5] Use a proper glove removal technique to avoid skin contact with the product.
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][5]

IV. Step-by-Step Disposal Protocol

The disposal of **2-Chloro-5-methoxyaniline** must be managed as hazardous waste.[6] Do not dispose of this chemical in regular trash or down the drain.[6][7]

1. Waste Segregation and Collection:

- Designate a specific, clearly labeled hazardous waste container for **2-Chloro-5-methoxyaniline** waste. The container should be made of a compatible material (e.g., high-density polyethylene - HDPE).
- Collect all solid waste contaminated with **2-Chloro-5-methoxyaniline**, including used filter paper, contaminated gloves, and weigh boats, directly into this container.[\[7\]](#)
- For liquid waste containing **2-Chloro-5-methoxyaniline**, use a separate, compatible, and clearly labeled hazardous waste container.

2. Container Management:

- Keep the hazardous waste container tightly closed except when adding waste.[\[7\]](#)
- Store the container in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[7\]](#)
- Ensure the container is properly labeled with the words "Hazardous Waste," the full chemical name "**2-Chloro-5-methoxyaniline**," and any other information required by your institution's environmental health and safety (EHS) department.

3. Spill Management:

- In the event of a spill, ensure adequate ventilation and wear appropriate PPE.[\[2\]](#)[\[8\]](#)
- For solid spills, sweep up the material and place it into a suitable, closed container for disposal.[\[2\]](#) Avoid creating dust.[\[9\]](#)
- For liquid spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite) and place it in the designated hazardous waste container.
- Clean the spill area thoroughly with a suitable solvent, collecting all cleaning materials as hazardous waste.

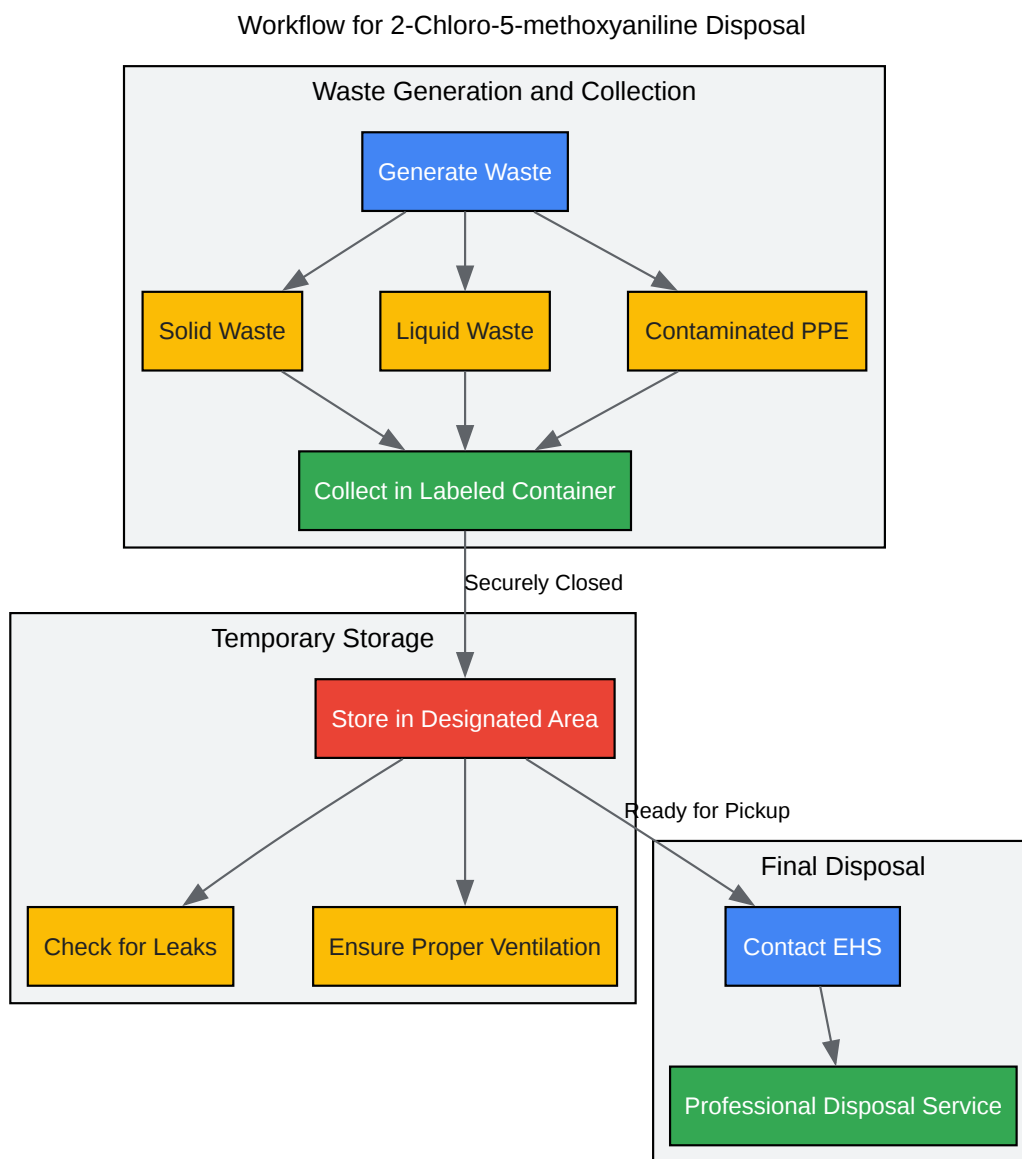
4. Final Disposal:

- The disposal of **2-Chloro-5-methoxyaniline** waste must be handled by a licensed professional waste disposal service.[\[7\]](#)[\[9\]](#)

- The recommended method of disposal is often incineration in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste container. They will ensure compliance with all local, state, and federal regulations.[10]

V. Experimental Workflow and Disposal Logic

The following diagram illustrates the decision-making process and workflow for the proper disposal of **2-Chloro-5-methoxyaniline**.



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Caption: Disposal workflow for **2-Chloro-5-methoxyaniline**.

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